

An In-Depth Technical Guide to Riboflavin-d3

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Compound of Interest

Compound Name: *Riboflavin-d3*

Cat. No.: *B12409813*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and analytical applications of **Riboflavin-d3**. It is intended to serve as a valuable resource for professionals in research and drug development who utilize isotopically labeled compounds.

Safety and Handling

Riboflavin-d3, a deuterated form of Vitamin B2, shares similar safety and handling characteristics with its non-labeled counterpart. As a stable, non-radioactive isotope, it does not pose any radiological hazard. The following data is compiled from various Safety Data Sheets (SDS) for Riboflavin and its deuterated analogs.

Physical and Chemical Properties

The physical and chemical properties of **Riboflavin-d3** are comparable to that of Riboflavin. The primary difference is the increased molecular weight due to the presence of three deuterium atoms.

Property	Value
Molecular Formula	C ₁₇ H ₁₇ D ₃ N ₄ O ₆
Molecular Weight	379.38 g/mol
Appearance	White to yellow solid
Melting Point	Approximately 280-290°C (decomposes)
Solubility	Soluble in DMSO. Sparingly soluble in water and alcohol; insoluble in ether and chloroform.
Storage	Store at -20°C in a sealed container, protected from moisture and light. For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.

Hazard Identification and First Aid

Riboflavin-d3 is not classified as a hazardous substance. However, standard laboratory safety practices should always be observed.

Hazard	Precaution / First Aid Measure
Eye Contact	May cause mild irritation. Wear safety glasses. In case of contact, rinse immediately with plenty of water for at least 15 minutes.[1][2]
Skin Contact	May cause mild irritation. Wear protective gloves and clothing. In case of contact, wash off immediately with plenty of water.[1][2]
Inhalation	May cause respiratory tract irritation. Avoid inhaling dust. If inhaled, move to fresh air.
Ingestion	May be harmful if swallowed in large amounts. Do NOT induce vomiting. Get medical attention if symptoms occur.[2]

Stability and Reactivity

Condition to Avoid	Incompatible Materials
Exposure to light, excess heat, and dust formation. ^[1]	Strong oxidizing agents, bases, and reducing agents. ^[1]

Experimental Applications and Protocols

The primary application of **Riboflavin-d3** is as an internal standard for the quantitative analysis of Riboflavin in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its deuterated nature ensures that it co-elutes with the analyte of interest (Riboflavin) but is distinguishable by its higher mass, allowing for accurate quantification.

Quantification of Riboflavin in Human Plasma by LC-MS/MS

This protocol is a representative example of how **Riboflavin-d3** is used as an internal standard.

2.1.1. Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma, add 75 µL of a working solution of **Riboflavin-d3** (as the internal standard).
- Add 125 µL of 0.1 M zinc sulfate to precipitate the plasma proteins.
- Vortex the mixture thoroughly.
- Centrifuge the sample to pellet the precipitated proteins.
- Collect the supernatant for LC-MS/MS analysis.

2.1.2. Liquid Chromatography

- Column: A C18 reversed-phase column is typically used.

- **Mobile Phase:** A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol with 0.1% formic acid).
- **Flow Rate:** A typical flow rate is around 0.3-0.5 mL/min.
- **Injection Volume:** 5-10 μ L of the prepared sample supernatant.

2.1.3. Tandem Mass Spectrometry

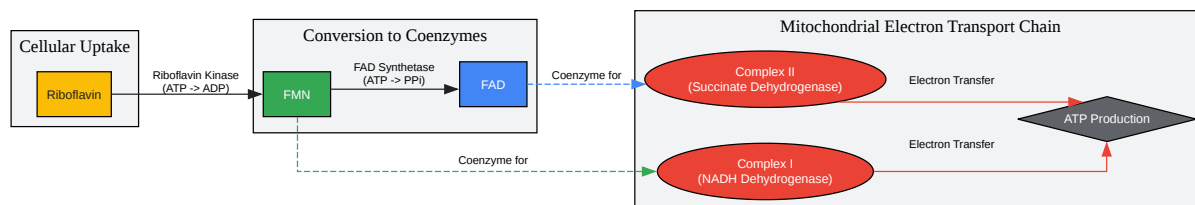
- **Ionization Mode:** Electrospray Ionization (ESI) in positive mode.
- **Multiple Reaction Monitoring (MRM) Transitions:**
 - **Riboflavin:** Monitor the transition of the precursor ion (m/z) to a specific product ion.
 - **Riboflavin-d3:** Monitor the transition of the deuterated precursor ion (m/z) to its corresponding product ion. The exact m/z values will be slightly higher than those of unlabeled Riboflavin due to the deuterium atoms.
- **Quantification:** The concentration of Riboflavin in the plasma sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve prepared with known concentrations of Riboflavin.

Biological Role and Metabolic Pathway

Riboflavin itself is a crucial vitamin that, once ingested, is converted into its biologically active forms: flavin mononucleotide (FMN) and flavin adenine dinucleotide (FAD). These flavoenzymes are essential for a multitude of redox reactions central to metabolism.

Riboflavin Metabolism and Function

The following diagram illustrates the conversion of Riboflavin to FMN and FAD, and their subsequent role as electron carriers in the mitochondrial electron transport chain, which is fundamental for cellular energy production.

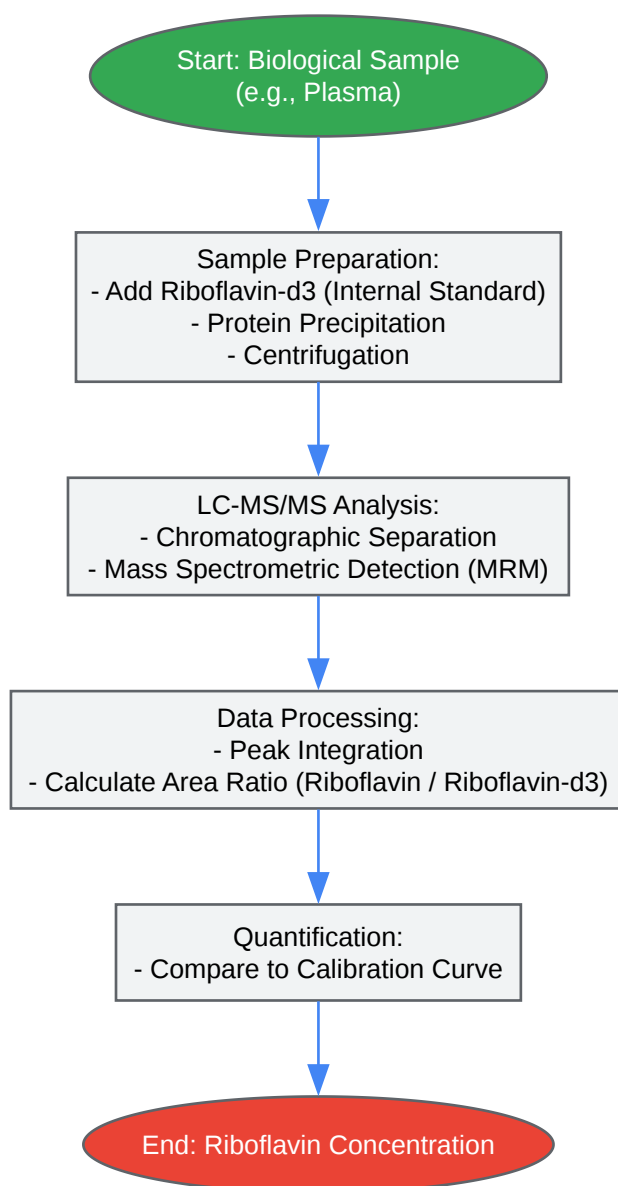


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Caption: Metabolic pathway of Riboflavin to FMN and FAD and their roles in the electron transport chain.

Experimental Workflow for Quantification

The following diagram outlines a typical workflow for the quantification of Riboflavin in a biological sample using **Riboflavin-d3** as an internal standard.



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Caption: Workflow for quantifying Riboflavin using **Riboflavin-d3** as an internal standard.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Riboflavin-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409813#safety-data-sheet-for-riboflavin-d3]

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